

Essential Safety and Logistical Information for Handling Tribenuron

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Compound of Interest

Compound Name: Tribenuron

Cat. No.: B104746

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds like **Tribenuron**-methyl is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Tribenuron**-methyl, a comprehensive suite of personal protective equipment is necessary to minimize exposure and ensure safety. The following table summarizes the required PPE, compiled from multiple safety data sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Body Part	Required PPE	Specifications and Guidelines
Hands	Chemical-resistant gloves	Nitrile rubber gloves with a thickness of 0.4 - 0.7 mm are recommended, offering a wearing time of over 480 minutes. Do not use cotton or leather gloves as they can absorb the chemical. Ensure gloves are elbow-length to protect the wrists.
Eyes/Face	Safety glasses with side-shields or goggles	When preparing sprays or in situations with a risk of splashing, a face shield or goggles should be worn. For high exposure scenarios, a face shield can be worn over goggles for added protection.
Respiratory	Half mask with a particle filter P2 or a particulate filter respirator	Respiratory protection is crucial in areas with inadequate ventilation or where dust is formed. The type of respirator should be adapted to the airborne concentration of the substance.
Body	Lightweight protective clothing or overalls	Wear loose-fitting protective clothing to cover all skin areas. An apron should be worn when mixing or loading the product. Contaminated clothing should not be allowed out of the workplace and must be washed before reuse.

Feet

Chemical-resistant boots

Do not wear leather or fabric footwear. Pants should be worn over the top of boots to prevent pesticides from entering.

Operational Plan: A Step-by-Step Guide to Safe Handling

Following a systematic operational plan is critical to minimize risks associated with **Tribenuron**.

1. Preparation and Handling:

- Work in a well-ventilated area.
- Provide appropriate exhaust ventilation where dust may form.
- Avoid contact with skin and eyes and inhalation of dust or aerosols.
- Use non-sparking tools to prevent fire caused by electrostatic discharge.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly before breaks and immediately after handling the product.

2. In Case of Accidental Exposure (First Aid): Immediate and appropriate first aid is crucial in mitigating the effects of accidental exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If needed, provide oxygen or artificial respiration and consult a physician.
Skin Contact	Immediately wash off with soap and plenty of water. If skin irritation or a rash occurs, seek medical attention. Remove contaminated clothing and wash it before reuse.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Keep the eye wide open while rinsing. Remove contact lenses if present and easy to do. Consult a physician.
Ingestion	Rinse mouth with water. Drink one or two glasses of water. Do not induce vomiting without medical advice. Consult a physician.

3. Accidental Release Measures:

- In case of a spill, wear appropriate personal protective equipment.
- Sweep the spilled substance into covered containers.
- If appropriate, moisten the substance first to prevent dusting.
- Prevent the chemical from entering surface water or the sanitary sewer system.

Disposal Plan

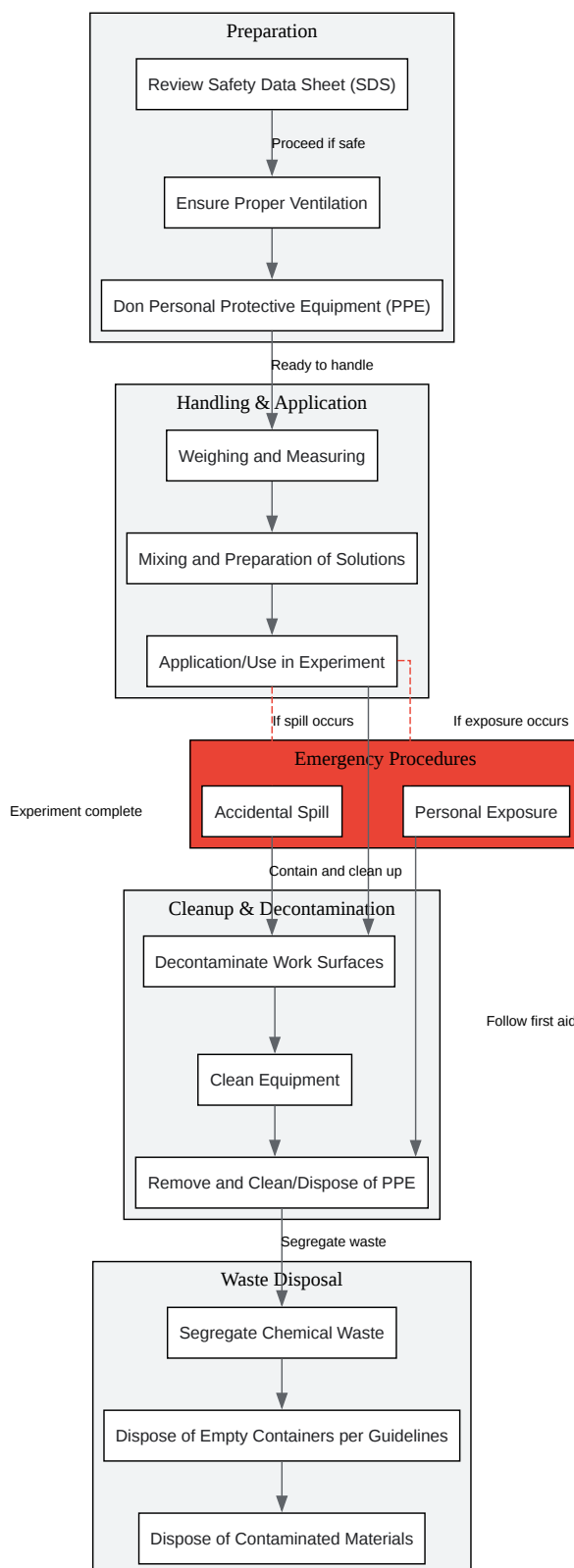
Proper disposal of **Tribenuron** waste and its containers is essential to prevent environmental contamination.

- Product Disposal: Improper disposal of excess pesticide is prohibited. If wastes cannot be disposed of by use according to label instructions, contact appropriate disposal authorities for guidance.

- **Container Disposal:** Containers must be disposed of in accordance with local, state, and federal regulations. Refer to the product label for specific container disposal instructions. Never reuse a pesticide container for any other purpose.
- **Rinsate Disposal:** After emptying a pesticide container, rinse it properly. The rinse water should be applied according to label directions, only where the pesticide was intended to be used. Do not pour rinse water into any drain or on any site not listed on the product label.

Workflow for Safe Handling of Tribenuron

The following diagram illustrates the logical workflow for handling **Tribenuron** safely, from preparation to disposal.



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Caption: Workflow for the safe handling of **Tribenuron**.

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References

- 1. echemi.com [echemi.com]
- 2. titanag.com.au [titanag.com.au]
- 3. austcrop.com.au [austcrop.com.au]
- 4. CCOHS: Landscaping - Pesticides - Personal Protective Equipment [ccohs.ca]
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